

# What are the chemical and physical properties of cyanogen chloride?

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## Compound of Interest

Compound Name: Cyanogen chloride

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An In-depth Technical Guide to the Chemical and Physical Properties of **Cyanogen Chloride**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Cyanogen chloride** (CNC<sub>l</sub>) is a volatile, colorless gas with a pungent odor. It is a highly toxic chemical that has been studied for its reactivity and potential applications in chemical synthesis, as well as its implications as a disinfection byproduct in water treatment. This technical guide provides a comprehensive overview of the chemical and physical properties of **cyanogen chloride**, intended for professionals in research, science, and drug development.

## Core Properties of Cyanogen Chloride

Identifier	Value	Source
IUPAC Name	Carbononitridic chloride	[1]
CAS Number	506-77-4	[2]
Molecular Formula	CCIN	[1]
Molecular Weight	61.47 g/mol	[1]

## Physical Properties

The physical characteristics of **cyanogen chloride** are critical for its handling, storage, and in understanding its environmental fate.

Property	Value	Conditions	Source
Appearance	Colorless gas or liquid	[1][3]	
Odor	Acrid, pungent	[1][3]	
Melting Point	-6.55 °C (20.21 °F; 266.60 K)	[3]	
Boiling Point	13 °C (55 °F; 286 K)	[3]	
Density	2.7683 mg/cm <sup>3</sup>	at 0 °C, 101.325 kPa	[3]
Vapor Pressure	1.987 MPa	at 21.1 °C	[3]
Solubility in Water	Soluble	[3]	
Solubility in Organic Solvents	Soluble in ethanol, ether	[3]	

## Chemical Properties and Reactivity

**Cyanogen chloride** is a linear molecule with the structure Cl-C≡N, featuring a single bond between carbon and chlorine and a triple bond between carbon and nitrogen.[3] Its chemical reactivity is of significant interest, particularly its synthesis, hydrolysis, and trimerization.

### Synthesis

**Cyanogen chloride** is produced by the oxidation of sodium cyanide with chlorine. This reaction proceeds through the intermediate formation of cyanogen ((CN)<sub>2</sub>).[3]

### Hydrolysis

**Cyanogen chloride** slowly hydrolyzes in water at neutral pH to yield cyanate and chloride ions. [3] The reaction is as follows:



The hydrolysis of **cyanogen chloride** is influenced by pH and temperature. Studies have shown that the hydroxide-assisted hydrolysis pathway is predominant.[4] The stability of **cyanogen chloride** is also affected by the presence of other chemicals. For instance, it decomposes relatively quickly in the presence of free chlorine but is more stable in the presence of monochloramine.[5]

## Trimerization

In the presence of an acid, **cyanogen chloride** can trimerize to form cyanuric chloride ( $C_3N_3Cl_3$ ), a heterocyclic compound.[3]

## Experimental Protocols

Detailed experimental protocols for the determination of all physical and chemical properties of **cyanogen chloride** are not readily available in single, standardized documents. However, the following sections describe the general methodologies that are applied to determine these properties, supplemented with specific conditions found in the literature for **cyanogen chloride** and related compounds.

## Determination of Melting Point

The melting point of **cyanogen chloride**, which is a gas at room temperature, is determined at low temperatures. A common method for determining the melting point of such substances is the capillary method.

Methodology:

- A small sample of **cyanogen chloride** is liquefied by cooling and then introduced into a glass capillary tube, which is then sealed.
- The capillary tube is placed in a cooling bath (e.g., a cryostat) equipped with a calibrated thermometer or a digital temperature sensor.
- The temperature of the bath is slowly lowered until the **cyanogen chloride** solidifies.
- The bath is then allowed to warm up very slowly, typically at a rate of 1-2 °C per minute.

- The temperature at which the first signs of melting are observed and the temperature at which the last solid crystal disappears are recorded as the melting point range. For a pure substance, this range is narrow.

## Determination of Boiling Point

The boiling point of **cyanogen chloride** can be determined using a micro-boiling point method due to its volatility.

Methodology:

- A small amount of liquid **cyanogen chloride** is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid.
- The test tube is gently heated in a water or oil bath.
- As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.
- The heating is then discontinued, and the bath is allowed to cool slowly.
- The temperature at which the liquid is drawn into the capillary tube is recorded as the boiling point. This occurs when the vapor pressure of the substance equals the external atmospheric pressure.

## Determination of Vapor Pressure

The vapor pressure of a liquefied gas like **cyanogen chloride** can be measured using a static or dynamic method.

Methodology (Static Method):

- A sample of liquid **cyanogen chloride** is introduced into a thermostated vessel connected to a pressure measuring device (manometer).
- The vessel is evacuated to remove any air.

- The temperature of the vessel is precisely controlled.
- The pressure of the vapor in equilibrium with the liquid is measured at various temperatures.

## Determination of Water Solubility

The solubility of a gas in a liquid can be determined by measuring the volume of gas that dissolves in a given volume of the liquid at a specific temperature and pressure.

Methodology:

- A known volume of deionized and de-gassed water is placed in a thermostated gas absorption vessel.
- A known amount of **cyanogen chloride** gas is introduced into the vessel.
- The system is agitated to facilitate dissolution and allowed to reach equilibrium.
- The amount of undissolved gas is determined by measuring the final pressure and volume of the gas phase.
- The amount of dissolved gas is then calculated by subtracting the amount of undissolved gas from the initial amount of gas introduced.

## Analysis of Hydrolysis Kinetics

The study of the hydrolysis of **cyanogen chloride** involves monitoring its concentration over time under controlled conditions of pH and temperature.

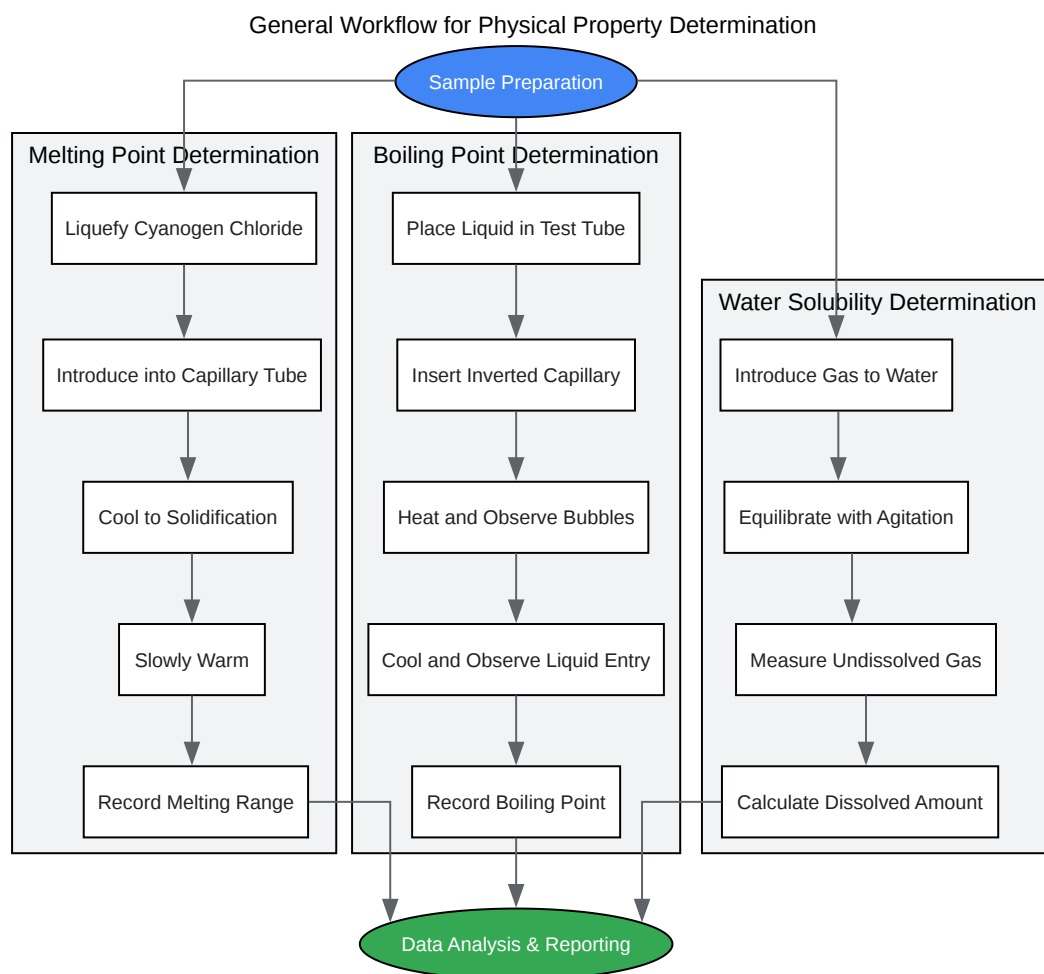
Methodology:

- A buffered aqueous solution is prepared and brought to the desired temperature in a reaction vessel.
- A known amount of **cyanogen chloride** is introduced into the solution to initiate the reaction.
- Aliquots of the reaction mixture are withdrawn at specific time intervals.
- The reaction in the aliquots is quenched, for example, by adding a reducing agent.

- The concentration of **cyanogen chloride** in the aliquots is determined using an appropriate analytical method, such as gas chromatography or a colorimetric method.
- The rate constants are then determined by plotting the concentration of **cyanogen chloride** versus time.<sup>[4]</sup>

## Visualizations

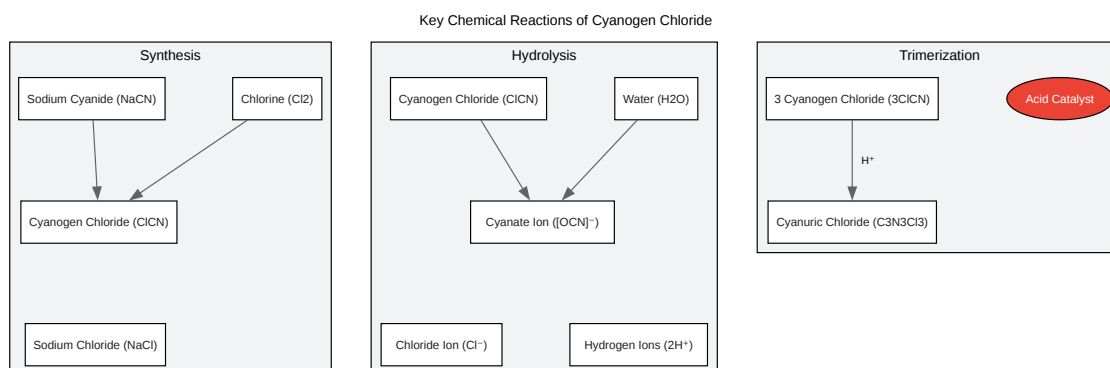
### Logical Workflow for Property Determination



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Caption: General workflow for determining key physical properties.

## Chemical Reactions of Cyanogen Chloride



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Caption: Synthesis, hydrolysis, and trimerization of **cyanogen chloride**.

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